

Techniques for Measuring Intracellular Calcium Changes with ITH15004

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Compound of Interest

Compound Name: ITH15004

Cat. No.: B10821968

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

ITH15004 is a potent and selective antagonist of the Transient Receptor Potential Melastatin 8 (TRPM8) channel. TRPM8 is a non-selective cation channel, permeable to Ca^{2+} , that is activated by cold temperatures and cooling agents like menthol and icilin.^[1] Its activation leads to an influx of calcium ions into the cell, triggering a variety of cellular responses.^{[1][2]} As a TRPM8 antagonist, **ITH15004** is a valuable tool for studying the physiological and pathological roles of this channel, including its involvement in pain, inflammation, and cancer.^{[3][4]}

These application notes provide detailed protocols for measuring intracellular calcium changes in response to TRPM8 modulation by **ITH15004** using common fluorescent calcium indicators.

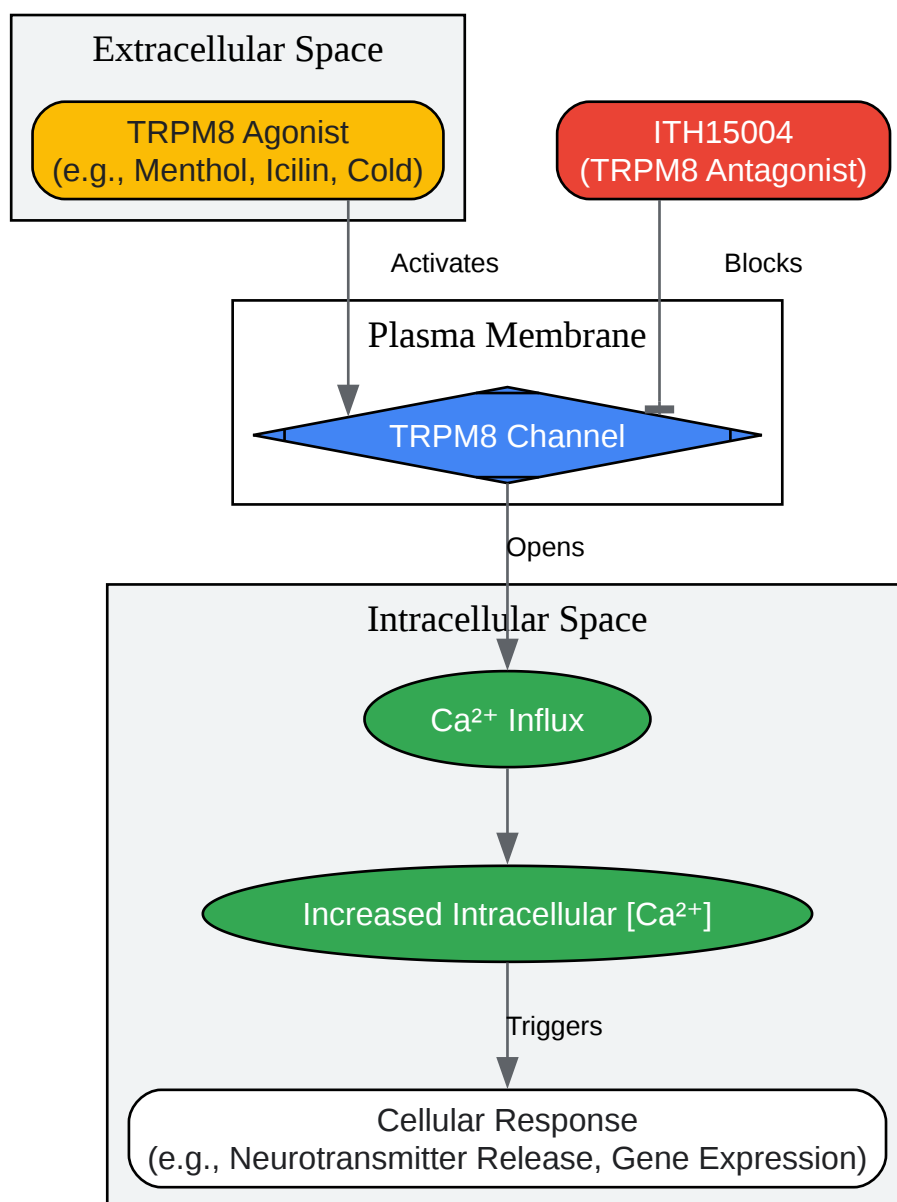
Principle of the Assay

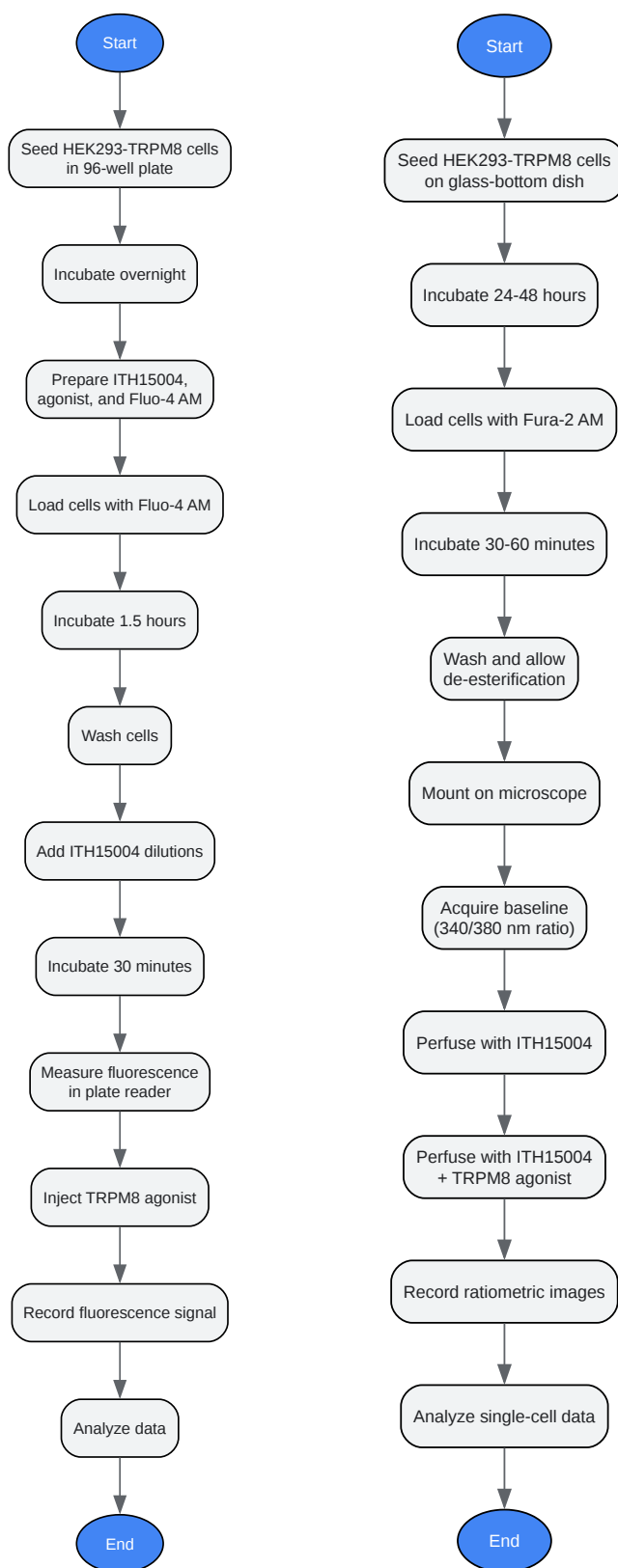
The measurement of intracellular calcium ($[\text{Ca}^{2+}]_i$) dynamics relies on the use of fluorescent indicators that exhibit a change in their spectral properties upon binding to Ca^{2+} . This change can be an increase in fluorescence intensity or a shift in the excitation or emission wavelength. By loading cells with these indicators, it is possible to monitor real-time changes in $[\text{Ca}^{2+}]_i$ in response to various stimuli.

In the context of **ITH15004**, the assay involves stimulating TRPM8-expressing cells with a known agonist (e.g., menthol or icilin) to induce a Ca^{2+} influx. The inhibitory effect of **ITH15004** is then quantified by its ability to reduce the agonist-induced increase in intracellular calcium.

Signaling Pathway of TRPM8 and Inhibition by ITH15004

The following diagram illustrates the signaling pathway of TRPM8 activation and its inhibition by **ITH15004**.





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